

Technical Guide: ZINC000104379474 (Zinc Chloride) - Commercial Availability, Biological Activity, and Experimental Protocols

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Compound of Interest		
Compound Name:	ZINC000104379474	
Cat. No.:	B15568206	Get Quote

For Researchers, Scientists, and Drug Development Professionals

Introduction

ZINC000104379474, identified as Zinc Chloride (ZnCl₂), is a readily available inorganic compound with diverse applications in chemical synthesis and biological research. This document provides a comprehensive technical overview of its commercial availability, its modulatory effects on key signaling pathways, and detailed experimental protocols for researchers investigating its biological activities.

Commercial Availability and Suppliers

ZINC000104379474 is widely available from numerous chemical suppliers in various grades, purities, and formulations to suit a range of research needs. Researchers can procure Zinc Chloride in forms such as anhydrous powder, granules, and solutions of varying concentrations.

Table 1: Commercial Suppliers and Product Offerings for **ZINC000104379474** (Zinc Chloride)



Supplier	Product Description	Grade
Thermo Fisher Scientific	Zinc chloride, 99.99%, (trace metal basis), anhydrous	Trace Metal Basis
Lab Alley	Zinc Chloride, Granular	Lab Grade
Lab Alley	Zinc Chloride, 50% Solution	Lab Grade
PhytoTech Labs	Zinc Chloride	Research and Laboratory Use
Azer Scientific	Zinc Chloride, lab grade, Granular	Lab Grade

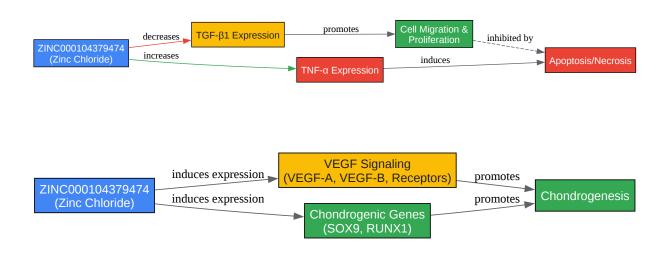
Biological Activity and Signaling Pathways

Zinc Chloride has been shown to exert significant effects on various cellular processes by modulating key signaling pathways. This section details its known involvement in the TGF- $\beta 1/TNF-\alpha$ and VEGF signaling cascades.

Modulation of TGF- $\beta 1$ and TNF- α Signaling in Human Lens Epithelial Cells

Studies have demonstrated that high concentrations of Zinc Chloride can inhibit the migration and proliferation of human lens epithelial (HLE) B-3 cells. [1]This effect is mediated through the differential regulation of Transforming Growth Factor-beta 1 (TGF- β 1) and Tumor Necrosis Factor-alpha (TNF- α) signaling pathways. Specifically, Zinc Chloride treatment leads to a decrease in the expression of TGF- β 1 while increasing the expression of TNF- α at both the gene and protein levels. [1]This signaling modulation ultimately results in the induction of apoptosis and necrosis in HLE B-3 cells. [1]





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References

- 1. Zinc chloride inhibits human lens epithelial cell migration and proliferation involved in TGFβ1 and TNF-α signaling pathways in HLE B-3 cells - PubMed [pubmed.ncbi.nlm.nih.gov]
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